

Protocol for Dissolving and Storing Cy5.5-SE Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cy5.5-SE

Cat. No.: B1517145

[Get Quote](#)

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Cy5.5-SE (Succinimidyl Ester) is a bright, far-red fluorescent dye commonly used for labeling biomolecules containing primary amines, such as proteins, antibodies, and amine-modified oligonucleotides. The succinimidyl ester moiety reacts with primary amines under mild basic conditions to form a stable amide bond. Proper preparation and storage of **Cy5.5-SE** stock solutions are critical for maintaining the reactivity of the dye and ensuring successful, reproducible conjugation experiments. This document provides a detailed protocol for the dissolution and storage of **Cy5.5-SE** stock solutions.

Key Data and Properties

A summary of the essential quantitative data for **Cy5.5-SE** is presented in the table below.

Property	Value	Reference
Molecular Weight	Varies by salt form, typically ~1200 g/mol	
Excitation Maximum (λ_{ex})	~675 nm	[1]
Emission Maximum (λ_{em})	~694 nm	[1]
Recommended Solvent	Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)	
Recommended Stock Concentration	10 mg/mL or 10 mM	
Storage of Solid Dye	-20°C, desiccated and protected from light	
Storage of Stock Solution	-20°C in single-use aliquots, protected from light and moisture	
Short-term Stock Solution Stability at -20°C	Up to 1-2 months	
Long-term Stock Solution Stability at -80°C	Up to 6 months	

Experimental Protocol: Preparation of Cy5.5-SE Stock Solution

This protocol details the steps for dissolving and storing **Cy5.5-SE**. The N-hydroxysuccinimide (NHS) ester is sensitive to moisture, which can lead to hydrolysis and inactivation of the dye. Therefore, it is crucial to use anhydrous solvents and proper handling techniques to minimize exposure to water.

Materials:

- **Cy5.5-SE**, solid

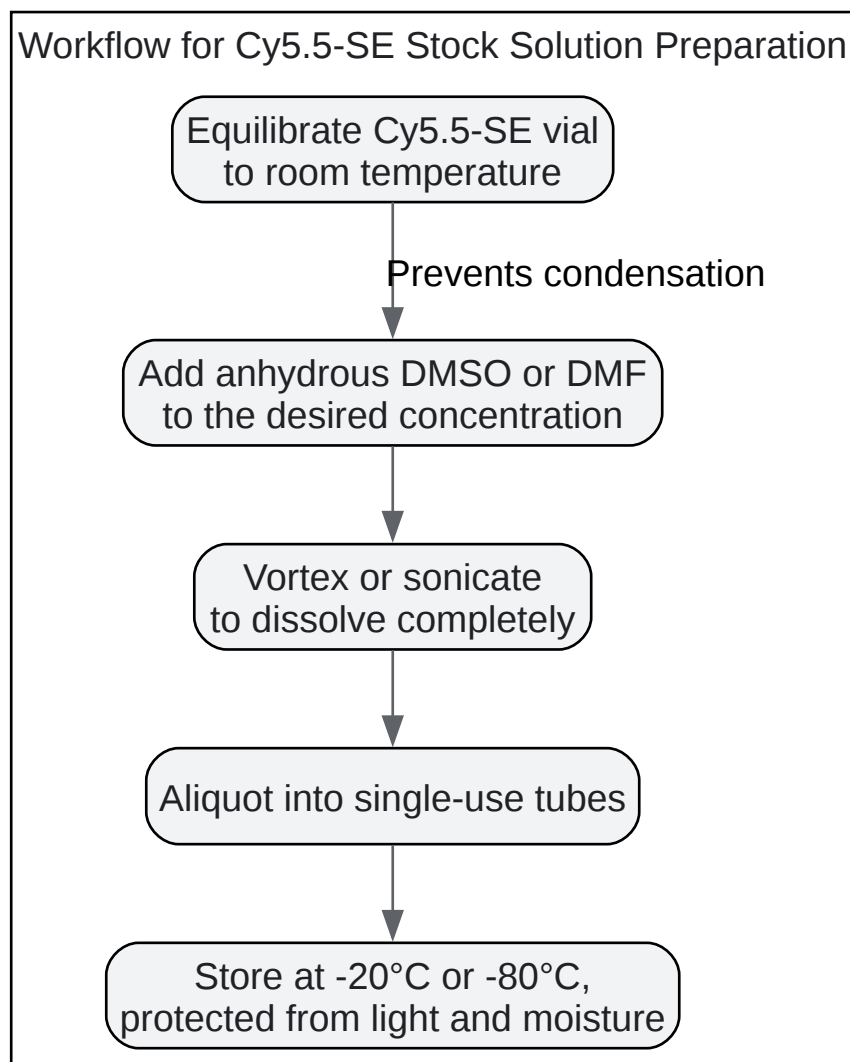
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- Microcentrifuge tubes
- Pipettes and tips
- Vortex mixer
- Argon or Nitrogen gas (optional)

Procedure:

- **Equilibration of Dye:** Before opening, allow the vial of **Cy5.5-SE** to warm to room temperature for at least 20 minutes. This prevents condensation of atmospheric moisture onto the solid dye, which can cause hydrolysis.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO or DMF to the vial of **Cy5.5-SE** to achieve the desired stock concentration (e.g., 10 mg/mL or 10 mM). It is recommended to prepare the dye solution immediately before use as the reactive NHS ester is not very stable in solution.
- **Dissolution:** Vortex the vial briefly to ensure the dye is completely dissolved. If necessary, gentle sonication can be used to aid dissolution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the dye, it is highly recommended to aliquot the stock solution into single-use microcentrifuge tubes. The volume of each aliquot should be appropriate for a single experiment.
- **Inert Gas Purge (Optional but Recommended):** Before sealing the aliquots, you can purge the headspace of each tube with an inert gas like argon or nitrogen. This displaces air and moisture, further preserving the reactivity of the dye.
- **Storage:** Store the aliquots at -20°C, protected from light. For longer-term storage (up to 6 months), -80°C is recommended.

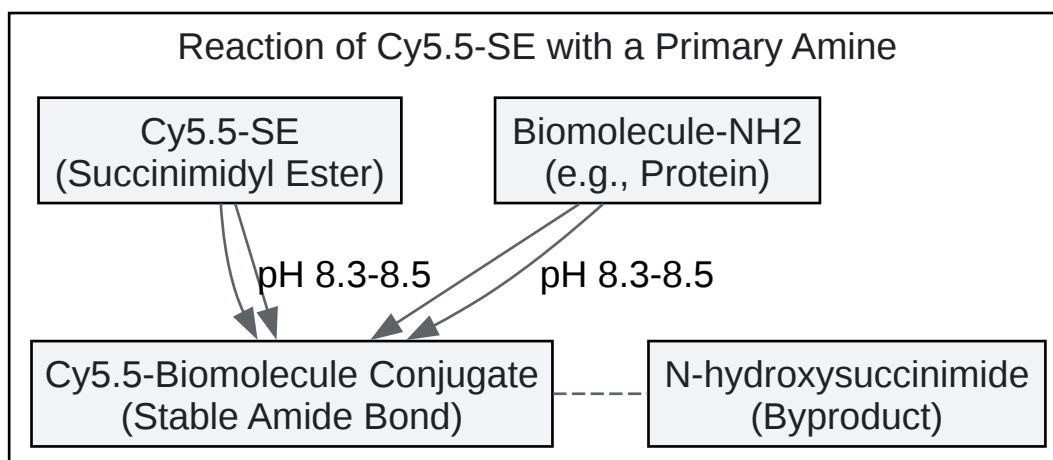
Visualized Workflows and Reactions

The following diagrams illustrate the experimental workflow for preparing the **Cy5.5-SE** stock solution and the chemical reaction of the dye with a primary amine.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Cy5.5-SE** stock solution.



[Click to download full resolution via product page](#)

Caption: Reaction of **Cy5.5-SE** with a primary amine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. genecopoeia.com [genecopoeia.com]
- To cite this document: BenchChem. [Protocol for Dissolving and Storing Cy5.5-SE Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1517145#protocol-for-dissolving-and-storing-cy5-5-se-stock-solutions\]](https://www.benchchem.com/product/b1517145#protocol-for-dissolving-and-storing-cy5-5-se-stock-solutions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com